

# A Comparative Performance Analysis: Disperse Red 177 vs. Reactive Dyes

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Disperse Red 177	
Cat. No.:	B3427282	Get Quote

In the realm of textile coloration, the selection of an appropriate dye class is paramount to achieving the desired aesthetic and functional properties of the final product. This guide provides an objective comparison of the performance characteristics of C.I. **Disperse Red 177**, a high-energy disperse dye, and reactive dyes, exemplified by C.I. Reactive Red 195. This analysis is intended for researchers, scientists, and textile development professionals to facilitate informed decisions in dye selection based on specific substrate and performance requirements.

## **Quantitative Performance Data**

The following table summarizes the key fastness properties of **Disperse Red 177** on polyester and a typical performance profile for a reactive red dye on cotton. Fastness ratings are based on standardized testing protocols, with higher numbers indicating superior performance.



Performance Metric	C.I. Disperse Red 177 (on Polyester)	C.I. Reactive Red 195 (on Cotton)	Test Method
Light Fastness	5-6	3-4	ISO 105-B02
Washing Fastness (Color Change)	4-5	4-5	ISO 105-C06
Washing Fastness (Staining on Cotton)	5	4-5	ISO 105-C06
Rubbing Fastness (Dry)	4-5	4-5	ISO 105-X12
Rubbing Fastness (Wet)	4-5	3-4	ISO 105-X12
Sublimation Fastness	5	N/A	ISO 105-P01

Note: The performance of reactive dyes can vary based on the specific dye structure, concentration, and application process. The data for C.I. Reactive Red 195 is representative of a bifunctional reactive dye.

## **Dyeing Mechanisms and Applications**

Disperse and reactive dyes operate on fundamentally different principles, dictating their suitability for different fiber types.

**Disperse Red 177** is a non-ionic dye with low water solubility. It is designed for dyeing hydrophobic synthetic fibers, primarily polyester.[1][2] The dyeing process involves the dispersion of fine dye particles in an aqueous medium, which then penetrate the amorphous regions of the polyester fibers under high temperature and pressure.[1][2]

Reactive dyes, on the other hand, are water-soluble anionic dyes that form a covalent bond with the fiber.[3] This chemical reaction makes them highly effective for dyeing cellulosic fibers like cotton, viscose, and linen, as well as protein fibers such as wool and silk.[4] The strong covalent bond results in excellent wash fastness.[3]



The choice between **Disperse Red 177** and a reactive dye is therefore primarily determined by the substrate being dyed. Disperse dyes are unsuitable for cotton as they cannot form a stable bond, and reactive dyes are ineffective on polyester due to the lack of reactive sites.[2][5]

## **Experimental Protocols**

The following are detailed methodologies for the key fastness tests cited in this guide.

## ISO 105-B02: Colour Fastness to Artificial Light (Xenon Arc Fading Lamp Test)

- Principle: This test evaluates the resistance of the color of textiles to the action of an artificial light source that simulates natural daylight (D65) using a xenon arc lamp.
- Apparatus: Xenon arc fading lamp apparatus, blue wool lightfastness standards, grey scale for assessing color change (ISO 105-A02).
- Procedure:
  - A textile specimen is exposed to the light from a xenon arc lamp under specified conditions of temperature and humidity.
  - Simultaneously, a set of blue wool lightfastness standards (rated 1-8) are exposed.
  - The exposure is continued until the contrast between the exposed and unexposed parts of the specimen is equal to grade 4 on the grey scale for assessing change in colour.
  - The light fastness of the specimen is assessed by comparing the stage at which its color has changed to the same extent as the blue wool standards.

## ISO 105-C06: Colour Fastness to Domestic and Commercial Laundering

 Principle: This test is designed to determine the resistance of the color of textiles to laundering procedures used in domestic or commercial settings.



 Apparatus: A suitable washing machine (e.g., Launder-Ometer), stainless steel balls (for mechanical action), multifiber adjacent fabric, grey scales for assessing color change (ISO 105-A02) and staining (ISO 105-A03).

#### Procedure:

- A specimen of the dyed textile is stitched together with a multifiber fabric containing strips of common textile fibers (e.g., cotton, nylon, polyester, acrylic, wool).
- The composite specimen is placed in a container with a specified washing solution (detergent, and if required, a bleaching agent) and stainless steel balls.
- The container is agitated in a laundering machine at a specified temperature and for a specific duration.
- After washing, the specimen is rinsed and dried.
- The change in color of the dyed specimen is assessed using the grey scale for color change.
- The degree of staining on each fiber of the multifiber fabric is assessed using the grey scale for staining.

### ISO 105-X12: Colour Fastness to Rubbing (Crocking)

- Principle: This test determines the amount of color transferred from the surface of a colored textile material to other surfaces by rubbing.
- Apparatus: Crockmeter (rubbing fastness tester), standard white cotton rubbing cloth, grey scale for assessing staining (ISO 105-A03).

#### Procedure:

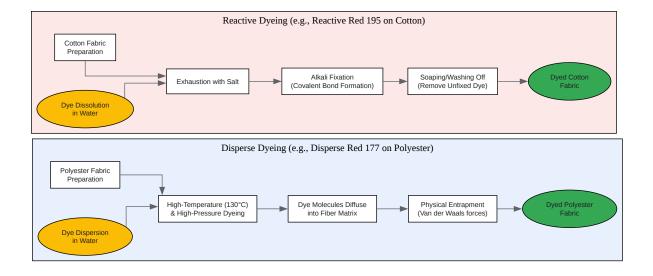
- A specimen of the dyed textile is mounted on the base of the crockmeter.
- A dry, standard white cotton rubbing cloth is fixed to the rubbing finger of the crockmeter.



- The rubbing finger is moved back and forth over the specimen for a specified number of cycles with a constant downward force.
- The amount of color transferred to the dry rubbing cloth is assessed using the grey scale for staining.
- The procedure is repeated with a wet rubbing cloth that has been wetted with distilled water to a specified pickup percentage.

## Visualized Workflows and Relationships

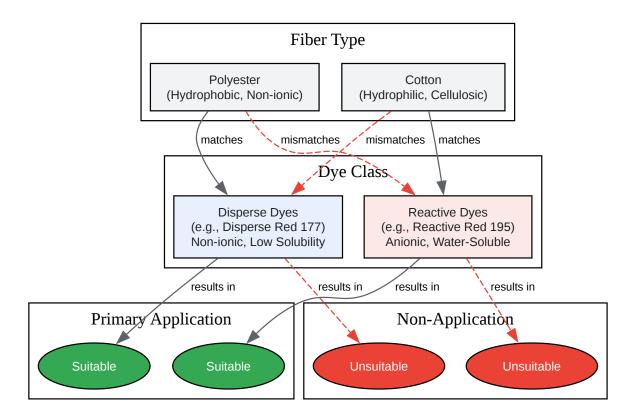
To further elucidate the processes and applications, the following diagrams are provided.



Click to download full resolution via product page



#### Comparative Dyeing Process Workflows



Click to download full resolution via product page

#### Logical Relationship of Dye Application

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. vichem.vn [vichem.vn]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Reactive Dyes Are Commonly Used In Three Primary Colors: 3BS Red (C.I. Reactive Red 195) Product News News Hangzhou Tiankun Chem Co.,Ltd [china-dyestuff.com]



- 4. apechem.com [apechem.com]
- 5. Unpacking the Differences Between Disperse and Reactive Dyes Skychem Group [skychemi.com]
- To cite this document: BenchChem. [A Comparative Performance Analysis: Disperse Red 177 vs. Reactive Dyes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3427282#performance-comparison-of-disperse-red-177-vs-reactive-dyes]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com